

# Biological Activity of Erk-IN-8: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Erk-IN-8*

Cat. No.: *B15572828*

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## Introduction

The Mitogen-Activated Protein Kinase (MAPK) signaling pathway, particularly the Ras-Raf-MEK-ERK cascade, is a cornerstone of cellular regulation, governing processes such as proliferation, differentiation, survival, and apoptosis.<sup>[1][2]</sup> The final kinases in this cascade, Extracellular signal-regulated kinases 1 and 2 (ERK1/2), are crucial nodes that integrate upstream signals and phosphorylate a multitude of cytoplasmic and nuclear substrates to orchestrate cellular responses. Dysregulation of the ERK pathway is a frequent driver of oncogenesis, making ERK1/2 compelling targets for therapeutic intervention.<sup>[3][4][5]</sup>

**Erk-IN-8** is a research compound identified as an inhibitor of ERK. It belongs to the aniline pyrimidine class of small molecules. This guide provides a comprehensive overview of the known biological activity of **Erk-IN-8** and presents detailed experimental protocols for its further characterization.

## Core Compound Information: Erk-IN-8

**Erk-IN-8** is characterized as an aniline pyrimidine derivative that functions as an inhibitor of ERK2.

## Quantitative Data Summary

A critical aspect of characterizing any kinase inhibitor is the quantitative assessment of its potency and selectivity. The following tables summarize the known inhibitory activity of **Erk-IN-**

**8** and provide a template for the comprehensive profiling of this and similar compounds.

Table 1: Biochemical Potency of **Erk-IN-8**

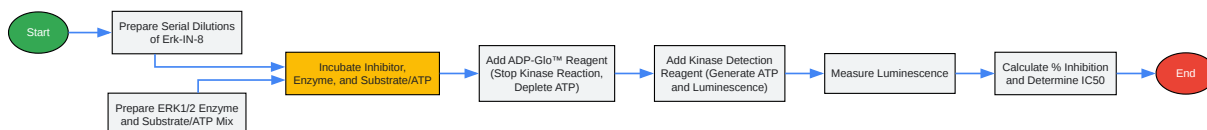
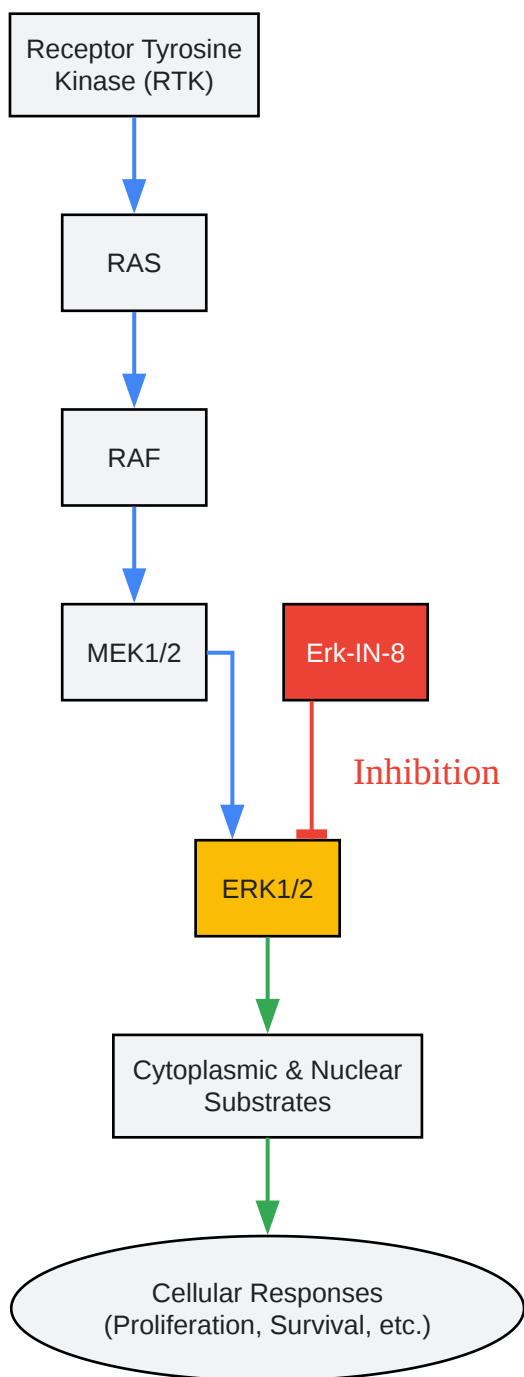
Target	IC50 (nM)	Assay Conditions
ERK2	≤ 50	In vitro kinase assay
ERK1	Data not available	
Other Kinases (for selectivity profiling)	Data not available	

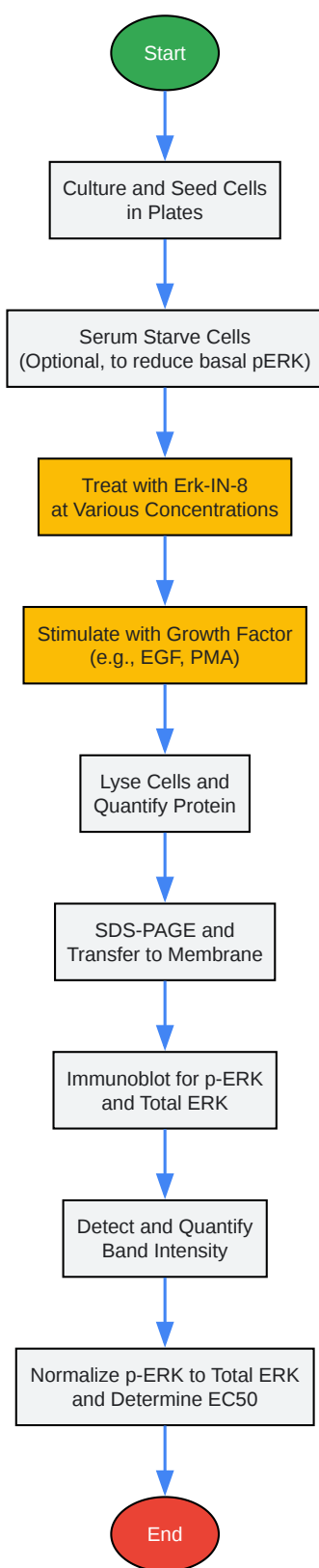
Table 2: Cellular Activity of **Erk-IN-8**

Assay Type	Cell Line	EC50 (nM)	Notes
p-ERK1/2 Inhibition	Data not available	Measures target engagement in a cellular context.	
Cell Proliferation/Viability	Data not available	Assesses the functional consequence of ERK inhibition.	

## Signaling Pathway and Mechanism of Action

**Erk-IN-8**, as an ERK inhibitor, acts at the terminal stage of the canonical MAPK cascade. The following diagram illustrates this pathway and the point of intervention for an ERK inhibitor.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)